

N-Butylformamide CAS number and IUPAC name

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Compound of Interest

Compound Name: *N*-Butylformamide

Cat. No.: B1215654

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N-Butylformamide: A Technical Overview

This guide provides a comprehensive overview of **N-Butylformamide**, a chemical compound of interest to researchers and professionals in drug development and chemical synthesis. This document outlines its fundamental chemical identifiers, physicochemical properties, and contextualizes its place within chemical data repositories.

Core Identifiers:

Identifier	Value
CAS Number	871-71-6[1][2][3]
IUPAC Name	N-butylformamide[1]
Molecular Formula	C ₅ H ₁₁ NO[1][2]
Molecular Weight	101.15 g/mol [1]
InChI	InChI=1S/C ₅ H ₁₁ NO/c1-2-3-4-6-5-7/h5H,2-4H ₂ ,1H ₃ ,(H,6,7)[1][2]
InChIKey	QQGNLKJAIVSNCO-UHFFFAOYSA-N[1]
SMILES	CCCCNC=O[1]

Physicochemical Properties

A summary of key physical and chemical properties of **N-Butylformamide** is presented below. These properties are crucial for its handling, application in experimental settings, and for computational modeling.

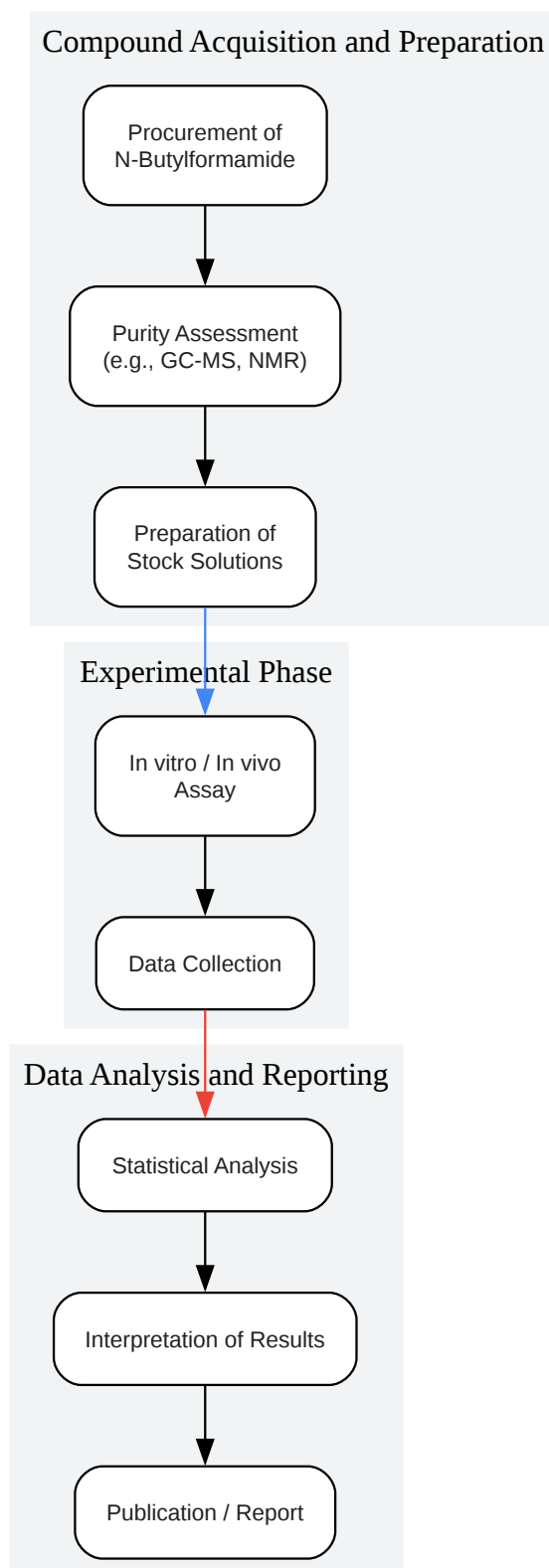
Property	Value
Density	0.863 g/cm ³ [2]
Boiling Point	212.1 °C at 760 mmHg [2]
Flash Point	109.3 °C [2]
Refractive Index	1.409 [2]
Vapor Pressure	0.176 mmHg at 25 °C [2]

Experimental Data and Protocols

Detailed experimental protocols for the synthesis or application of **N-Butylformamide** are highly specific to the research context. As such, generalized protocols are not provided here. Researchers should refer to specific publications or patents that utilize **N-Butylformamide** for detailed methodologies.

Logical Workflow for Compound Analysis

The following diagram illustrates a generalized workflow for the analysis of a chemical compound like **N-Butylformamide** in a research setting. This workflow is a representative model and can be adapted based on the specific research goals.



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References

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- 2. N-butylformamide | 871-71-6 [chemnet.com]
- 3. N-BUTYLFORMAMIDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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